

Essential Safety and Disposal Procedures for LF 57 (Lanthanum)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LF 57

Cat. No.: B1168334

[Get Quote](#)

For laboratory personnel, including researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste are paramount to ensuring a safe and compliant work environment. This guide provides detailed, step-by-step procedures for the disposal of **LF 57**, which is presumed to be Lanthanum (La), a chemical element with the atomic number 57.^{[1][2][3]}

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure all relevant safety protocols are in place.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat.^[3] For operations that may generate dust, a NIOSH/MSHA-approved respirator is necessary.^[3]
- **Ventilation:** Work in a well-ventilated area to avoid the inhalation of dust or fumes.^[4]
- **Ignition Sources:** Keep flammable solids, such as Lanthanum metal powder, away from heat, sparks, and open flames.^{[2][4]} Use non-sparking tools when handling metallic Lanthanum.^{[2][3]}
- **Water Contact:** Avoid contact of metallic Lanthanum with water, as it can react to produce flammable hydrogen gas.^{[2][3][5]}

Quantitative Data Summary

The following table summarizes key quantitative data for Lanthanum and some of its common compounds.

Property	Lanthanum (Solid)	Lanthanum (III) Oxide	Lanthanum (III) Sulfide	Lanthanum (III) Chloride (Hydrated)
CAS Number	7439-91-0	1312-81-8	12031-49-1	20211-76-1
GHS Classification	Flammable Solid, Category 2	Skin Irritation, Category 2; Eye Irritation, Category 2A; STOT SE, Category 3	Skin Irritation, Category 2; Eye Irritation, Category 2A; STOT SE, Category 3	Skin Irritation, Category 2; Eye Irritation, Category 2A
Hazard Statements	H228: Flammable solid	H315: Causes skin irritation; H319: Causes serious eye irritation; H335: May cause respiratory irritation	H261: In contact with water releases flammable gases; H315: Causes skin irritation; H319: Causes serious eye irritation; H335: May cause respiratory irritation	Not explicitly provided in search results
Incompatible Materials	Water, strong acids, strong oxidizing agents, halogens[2][3]	Strong acids	Water, strong acids	Strong oxidizing agents, strong acids, moisture[6]

Experimental Protocols: Disposal Procedures

The following are detailed, step-by-step methodologies for the proper disposal of Lanthanum and its compounds.

Disposal of Solid Lanthanum Metal and Alloys:

- Collection: Carefully sweep or scoop the solid Lanthanum waste into a designated, clearly labeled, and closed container.[\[2\]](#)[\[4\]](#) Avoid creating dust.[\[2\]](#)
- Container Labeling: Label the container as "Hazardous Waste: Lanthanum Metal" and include the date of accumulation.
- Storage: Store the sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[2\]](#)[\[3\]](#)
- Waste Pickup: Arrange for a licensed hazardous waste disposal company to collect the waste. Do not mix with other waste streams.[\[5\]](#)

Disposal of Lanthanum Compounds (Oxides, Sulfides, Chlorides, etc.):

- Collection: Using appropriate PPE, carefully collect the waste compound into a suitable, sealed container. For spills, sweep up the material and place it in the container.[\[4\]](#)[\[7\]](#)
- Container Labeling: Label the container with "Hazardous Waste," the full chemical name of the Lanthanum compound, and the date.
- Storage: Store the container in a secure, designated waste accumulation area, segregated from incompatible materials.
- Final Disposal: The waste must be disposed of by a licensed hazardous waste contractor.[\[8\]](#) [\[9\]](#) Depending on the compound and local regulations, this may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)

Disposal of Contaminated Materials:

- Collection: Any materials, such as gloves, wipes, or labware, that are contaminated with Lanthanum or its compounds should be collected in a separate, sealed container.
- Labeling: Label the container as "Hazardous Waste: Lanthanum Contaminated Debris."
- Disposal: Dispose of the container through a certified hazardous waste disposal service. Handle uncleaned containers and contaminated packaging as you would the product itself.

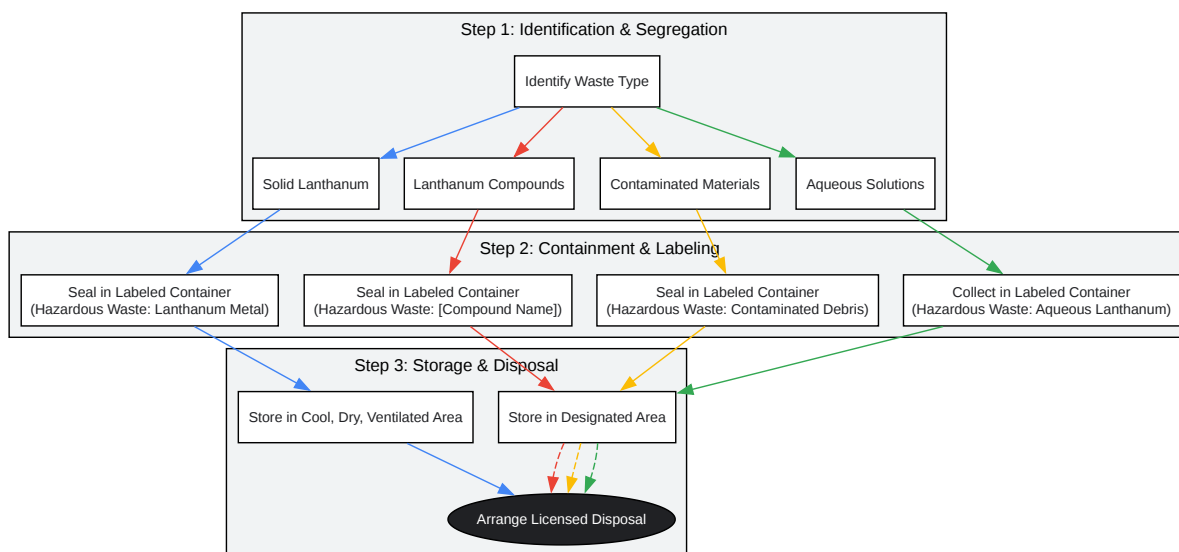
[\[1\]](#)[\[5\]](#)

Aqueous Solutions Containing Lanthanum:

- Neutralization (if applicable): If the solution is acidic or basic, neutralize it to a pH between 6 and 8.
- Precipitation: In some cases, Lanthanum can be precipitated from the solution. This should only be performed by trained personnel following a validated laboratory procedure.
- Collection: Collect the aqueous waste in a clearly labeled, sealed container.
- Disposal: Arrange for disposal through a licensed hazardous waste facility. Do not pour Lanthanum-containing solutions down the drain.[\[1\]](#)[\[2\]](#)

Mandatory Visualizations

Diagram of Lanthanum Waste Disposal Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com [carlroth.com]
- 2. Lanthanum - ESPI Metals [espimetals.com]
- 3. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]

- 4. fishersci.com [fishersci.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. acsmaterial.com [acsmaterial.com]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
- 9. aksci.com [aksci.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for LF 57 (Lanthanum)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1168334#lf-57-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com